

Essential Safety and Handling Guide for OM-189 (NIBR189)

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Compound of Interest

Compound Name: OM-189

Cat. No.: B15577346

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This document provides critical safety and logistical information for the handling, use, and disposal of **OM-189**, scientifically identified as NIBR189. The following procedures are designed to ensure the safety of all laboratory personnel and to provide a clear, step-by-step guide for operational questions. Adherence to these guidelines is essential for the safe and effective use of this compound in a research setting.

Chemical Identification and Hazard Summary

It is crucial to recognize that "**OM-189**" is a less common identifier. The correct and primary designation for this compound is NIBR189, with the Chemical Abstracts Service (CAS) number 1599432-08-2.

Safety Data Sheets (SDS) for NIBR189 classify it as a hazardous substance with the following primary risks:

- Skin Irritation (H315): Causes skin irritation upon contact.
- Serious Eye Irritation (H319): Causes serious eye irritation.
- Respiratory Irritation (H335): May cause respiratory irritation if inhaled.

Due to these hazards, the implementation of appropriate personal protective equipment (PPE) and handling protocols is mandatory.

Quantitative Safety and Physical Data

While specific occupational exposure limits (OELs) and comprehensive toxicological data such as LD50 and LC50 values are not readily available in public databases, the following table summarizes the known quantitative information for NIBR189.

Property	Value	Source
CAS Number	1599432-08-2	MedChemExpress, Cayman Chemical
Molecular Formula	C22H23BrN2O3	TargetMol
Molecular Weight	429.31 g/mol	TargetMol
IC50 (Human EBI2)	11 nM	MedChemExpress
IC50 (Mouse EBI2)	16 nM	MedChemExpress
Solubility in DMSO	47 mg/mL (109.48 mM)	TargetMol

Personal Protective Equipment (PPE) Protocol

A multi-layered approach to personal protection is required to mitigate the risks associated with handling NIBR189. The following PPE is mandatory for all personnel handling this compound.

- **Hand Protection:** Wear chemical-resistant gloves (e.g., nitrile) at all times. Change gloves immediately if they become contaminated.
- **Eye and Face Protection:** Use safety glasses with side shields or chemical safety goggles. A face shield may be required for procedures with a high risk of splashing.
- **Skin and Body Protection:** A standard laboratory coat must be worn and fully fastened. For procedures with a higher risk of exposure, impervious clothing should be considered.
- **Respiratory Protection:** All work with NIBR189, especially when handling the solid form, should be conducted in a well-ventilated area, preferably within a certified chemical fume hood. If ventilation is inadequate, a suitable respirator may be necessary.

Experimental Handling and Operational Plan

The following is a step-by-step guide for the safe handling of NIBR189 in a laboratory setting. This protocol is based on best practices for handling potent small molecule antagonists.[1][2][3]

4.1. Preparation and Weighing:

- All weighing of solid NIBR189 must be performed within a chemical fume hood or a ventilated balance enclosure to minimize the risk of inhalation.
- Use appropriate tools (e.g., spatulas) to handle the solid material, avoiding direct contact.
- Ensure all necessary PPE is correctly worn before beginning the procedure.

4.2. Solution Preparation:

- When preparing solutions, add the solvent to the solid NIBR189 slowly to avoid splashing.
- If sonication is required for dissolution, ensure the container is properly sealed.[4]
- Clearly label all containers with the chemical name, concentration, date, and appropriate hazard symbols.

4.3. Experimental Use:

- All experiments involving NIBR189 should be conducted within a designated and clearly marked area.
- Minimize the generation of aerosols and dust.
- Upon completion of the experimental work, decontaminate all surfaces and equipment that may have come into contact with the compound.

Disposal Plan

Proper disposal of NIBR189 and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

- **Chemical Waste:** All unused NIBR189 and solutions containing the compound must be disposed of as hazardous chemical waste.^[5]
- **Contaminated Materials:** All disposable items that have come into contact with NIBR189, such as gloves, pipette tips, and paper towels, must be collected in a designated hazardous waste container.
- **Labeling:** All waste containers must be clearly labeled as "Hazardous Waste" and list the full chemical name of the contents.^[5]
- **Regulations:** Follow all federal, state, and local regulations for the disposal of hazardous chemical waste.^[6] Do not dispose of NIBR189 down the drain or in the regular trash.^{[5][7]}

Emergency Procedures

In case of accidental exposure, follow these immediate steps:

- **Skin Contact:** Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.
- **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, provide respiratory support. Seek medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Visual Workflow for Safe Handling of NIBR189

The following diagram illustrates the logical workflow for the safe handling of NIBR189, from initial preparation to final disposal.

Caption: Workflow for the safe handling of NIBR189.

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